

# Diethyl Sulfoxide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Diethyl sulfoxide

CAS No.: 70-29-1

Cat. No.: B1198403

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## Introduction

**Diethyl sulfoxide** (DESO) is an organosulfur compound with the chemical formula  $(C_2H_5)_2SO$ . It is the diethyl analogue of the widely used solvent and therapeutic agent, dimethyl sulfoxide (DMSO). While structurally similar to DMSO, **diethyl sulfoxide** is less commonly encountered in research and industrial applications. This guide provides a comprehensive overview of the available technical data on **diethyl sulfoxide**, including its chemical identifiers, physical and spectroscopic properties, a general synthesis protocol, and a discussion of its toxicological profile. Notably, there is a significant lack of publicly available data on the specific biological activities and interactions with signaling pathways for **diethyl sulfoxide**, a stark contrast to the extensive research on DMSO.

## Chemical Identifiers and Physical Properties

The fundamental identifiers and physical properties of **diethyl sulfoxide** are summarized in the tables below, providing a foundational dataset for researchers.

**Table 1: Chemical Identifiers for Diethyl Sulfoxide**

Identifier	Value
CAS Number	70-29-1[1]
IUPAC Name	(Ethanesulfinyl)ethane[1]
Synonyms	DESO, Diethyl sulphoxide, Ethyl sulfoxide, 1,1'-Sulfinylbisethane[1]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> OS[1]
InChI	InChI=1S/C4H10OS/c1-3-6(5)4-2/h3-4H2,1-2H3[1]
InChIKey	CCAFPWNGIUBUSD-UHFFFAOYSA-N[1]
Canonical SMILES	CCS(=O)CC[2]

**Table 2: Physical and Chemical Properties of Diethyl Sulfoxide**

Property	Value
Molar Mass	106.18 g·mol <sup>-1</sup> [1]
Appearance	Colorless viscous liquid[1]
Density	1.066 g/cm <sup>3</sup> [1]
Melting Point	14 °C (57 °F; 287 K)[1]
Boiling Point	Not available
Dipole Moment	4.07 Debye[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **diethyl sulfoxide**. While complete, high-resolution spectra are not readily available in public databases, the following table summarizes the key reported spectroscopic features.

**Table 3: Spectroscopic Data for Diethyl Sulfoxide**

Technique	Observed Features
<sup>1</sup> H NMR	Methyl protons (CH <sub>3</sub> ): Triplet at ~1.3 ppm. Methylene protons (CH <sub>2</sub> ): Quartet at ~2.7 ppm. [2]
<sup>13</sup> C NMR	Methyl carbon (CH <sub>3</sub> ): ~6.5 ppm. Methylene carbon (CH <sub>2</sub> ): ~46.5 ppm.[2]
Mass Spectrometry	Protonated molecular ion (M+H) <sup>+</sup> at m/z 107. Fragmentation typically involves the loss of ethyl groups.[2]
Infrared (IR) Spectroscopy	Strong, broad absorption for the S=O stretching vibration is expected in the range of 1050-1040 cm <sup>-1</sup> .

## Experimental Protocols: Synthesis of Diethyl Sulfoxide

The most common method for the synthesis of sulfoxides is the oxidation of the corresponding sulfide. **Diethyl sulfoxide** is prepared by the oxidation of diethyl sulfide. A general and environmentally friendly method involves the use of hydrogen peroxide as the oxidant.

### General Protocol for the Oxidation of Diethyl Sulfide to Diethyl Sulfoxide

This protocol is a general method for the selective oxidation of sulfides to sulfoxides using hydrogen peroxide in glacial acetic acid.

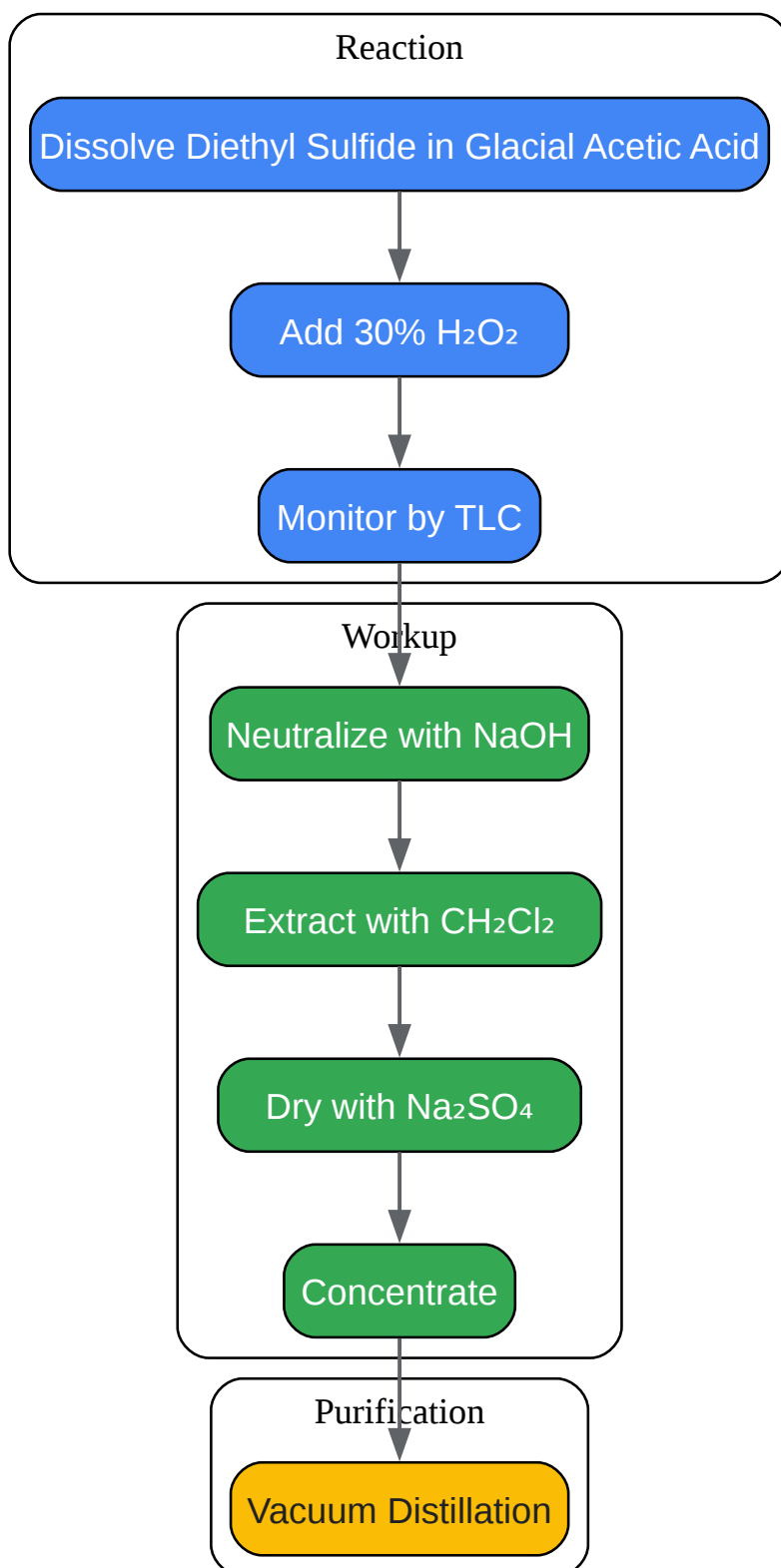
Materials:

- Diethyl sulfide
- 30% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)
- Glacial acetic acid

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- 4M Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- In a round-bottom flask, dissolve the diethyl sulfide (1 equivalent) in glacial acetic acid.
- Slowly add 30% hydrogen peroxide (4 equivalents) to the solution while stirring at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, carefully neutralize the solution with a 4M aqueous solution of NaOH.
- Extract the product with dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude **diethyl sulfoxide**.
- The crude product can be further purified by vacuum distillation.



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## References

- [1. Diethyl sulfoxide - Wikipedia \[en.wikipedia.org\]](#)
- [2. Buy Diethyl sulfoxide | 70-29-1 \[smolecule.com\]](#)
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